

"2-amino-N-methylethanesulfonamide hydrochloride" safety and handling precautions

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Compound of Interest

Compound Name: 2-amino-N-methylethanesulfonamide hydrochloride

Cat. No.: B582087

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An In-Depth Technical Guide to the Safe Handling of 2-amino-N-methylethanesulfonamide hydrochloride

This guide provides a comprehensive overview of the essential safety and handling protocols for **2-amino-N-methylethanesulfonamide hydrochloride** (CAS No. 223757-01-5). Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard Safety Data Sheet (SDS) to offer a deeper understanding of the causality behind recommended procedures, ensuring a self-validating system of laboratory safety.

Compound Identification and Physicochemical Properties

2-amino-N-methylethanesulfonamide hydrochloride is a chemical intermediate whose safety profile necessitates careful handling.^{[1][2]} Understanding its fundamental properties is the first step in a robust risk assessment.

Property	Value	Source
Chemical Name	2-Amino-N-methylethanesulfonamide hydrochloride	[1][2]
CAS Number	223757-01-5	[1][2]
Molecular Formula	C ₃ H ₁₁ ClN ₂ O ₂ S	[2]
Molecular Weight	174.65 g/mol	[2]
Form	Solid	

Note: Comprehensive physicochemical data such as melting point, boiling point, and solubility are not consistently available across public safety documents. Researchers should consult the specific documentation provided by their supplier.


Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as a hazardous substance, primarily due to its irritant properties.[1][3]

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Signal Word: Warning[1][3]

Hazard Pictogram:

 alt text

The causality behind these classifications stems from the compound's chemical reactivity. As a hydrochloride salt, it can exhibit acidic properties, and its amine and sulfonamide functionalities can interact with biological tissues, leading to irritation upon direct contact or inhalation. The primary risk is not acute systemic toxicity but rather localized irritation to the skin, eyes, and respiratory tract.^{[1][3]}

Engineering Controls: The First Line of Defense

The most effective way to mitigate exposure is to implement robust engineering controls that contain the chemical at its source. Personal Protective Equipment (PPE) should always be considered the last line of defense.

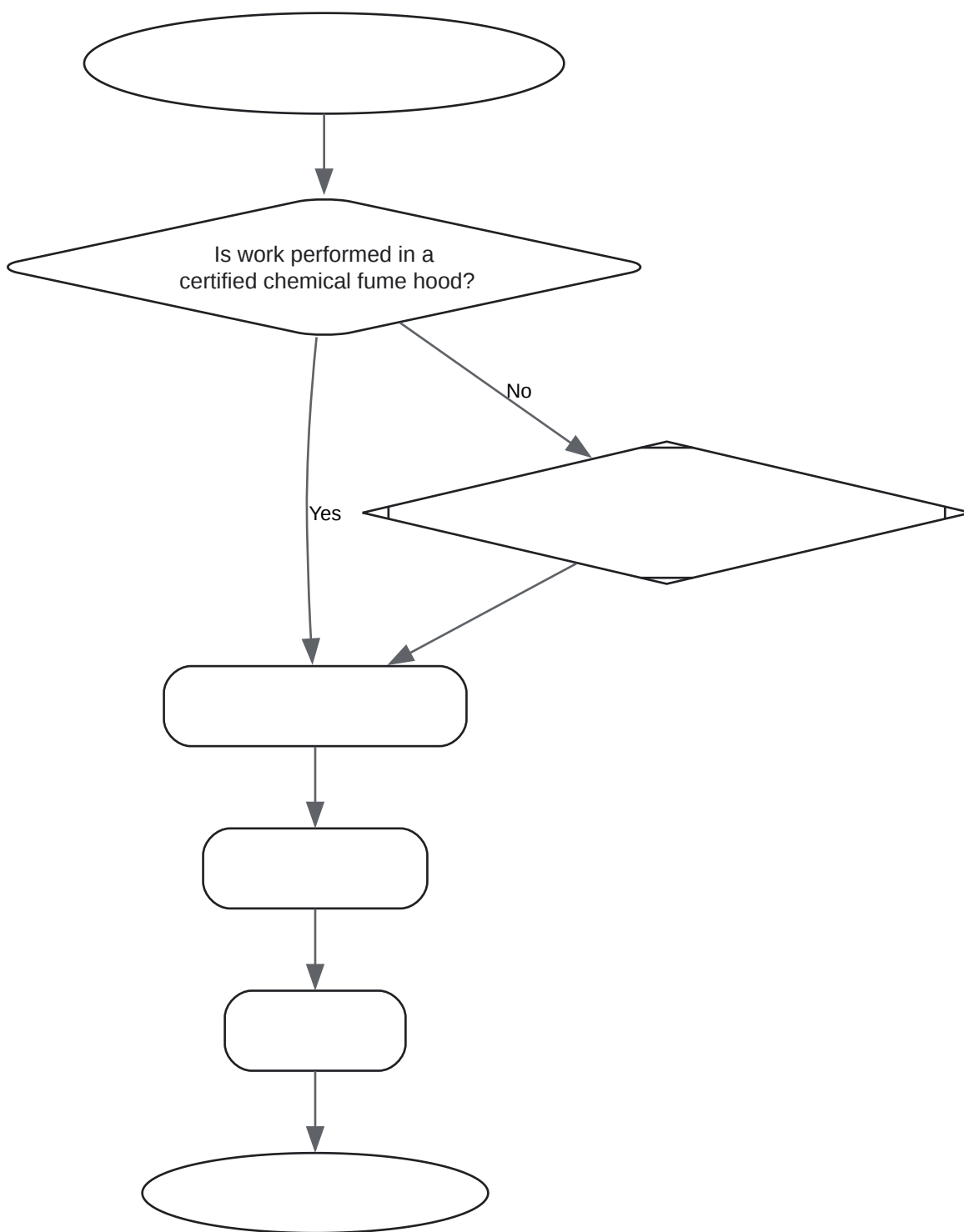
- **Ventilation:** All handling of **2-amino-N-methylethanesulfonamide hydrochloride** powder must be conducted in a well-ventilated area.^{[1][3][4]} For weighing and transferring the solid, a chemical fume hood is the required standard.^[4] This is critical to prevent the inhalation of airborne dust particles, which can cause respiratory irritation.^[3]
- **Eyewash and Safety Shower:** Facilities must be equipped with an easily accessible eyewash fountain and safety shower.^{[3][4]} In the event of accidental contact, immediate flushing is crucial to minimize tissue damage.

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory when handling this compound. The selection of specific PPE is directly linked to the identified hazards of skin, eye, and respiratory irritation.

- **Eye and Face Protection:** Wear chemical safety goggles or glasses with side-shields that conform to NIOSH (US) or EN 166 (EU) standards. This is a non-negotiable requirement to protect against accidental splashes or dust particles causing serious eye irritation.^{[1][3]}
- **Skin Protection:**
 - **Gloves:** Wear chemical-impermeable gloves (e.g., nitrile).^{[1][4]} Gloves must be inspected before use and disposed of properly after handling the material. Contaminated gloves should never be reused.

- Lab Coat/Protective Clothing: A standard lab coat is required to prevent skin contact.[\[1\]](#)[\[3\]](#)
For larger quantities or tasks with a higher risk of spillage, more extensive protective clothing may be necessary.
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator may be required.[\[5\]](#) However, routine handling should rely on fume hoods to eliminate the need for respiratory protection.[\[4\]](#)



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Caption: PPE selection workflow for handling the compound.

Safe Handling, Storage, and Disposal

Adherence to strict protocols for handling, storage, and disposal is fundamental to laboratory safety and regulatory compliance.

Handling Protocol

- **Preparation:** Before handling, ensure all engineering controls are operational and all required PPE is correctly worn.
- **Avoid Dust Formation:** Handle the solid material carefully to avoid creating dust.^[1] Use non-sparking tools for transfers.^[1]
- **Grounding:** Prevent fire caused by electrostatic discharge, especially when handling larger quantities.^[1]
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.^[3] Do not eat, drink, or smoke in the handling area.

Storage Conditions

- **Store** in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][3]} This prevents degradation of the compound and minimizes the risk of releasing dust or vapors into the workspace.
- The container should be stored locked up, indicating a need for controlled access.^{[1][3]}
- Store away from incompatible materials such as strong oxidizing agents.^[3]

Disposal Considerations

- **Product:** Disposal must be conducted by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.^[1] Do not discharge into sewer systems or contaminate water, foodstuffs, or feed.^[1]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.^[1] Alternatively, puncture the packaging to render it unusable for other purposes before disposal.^[1] Always consult local, state, and federal hazardous waste regulations to ensure complete and accurate classification and disposal.^[3]

Emergency Procedures: First Aid and Accidental Release

Rapid and correct response to an emergency can significantly reduce the severity of an incident. All laboratory personnel must be familiar with these procedures.

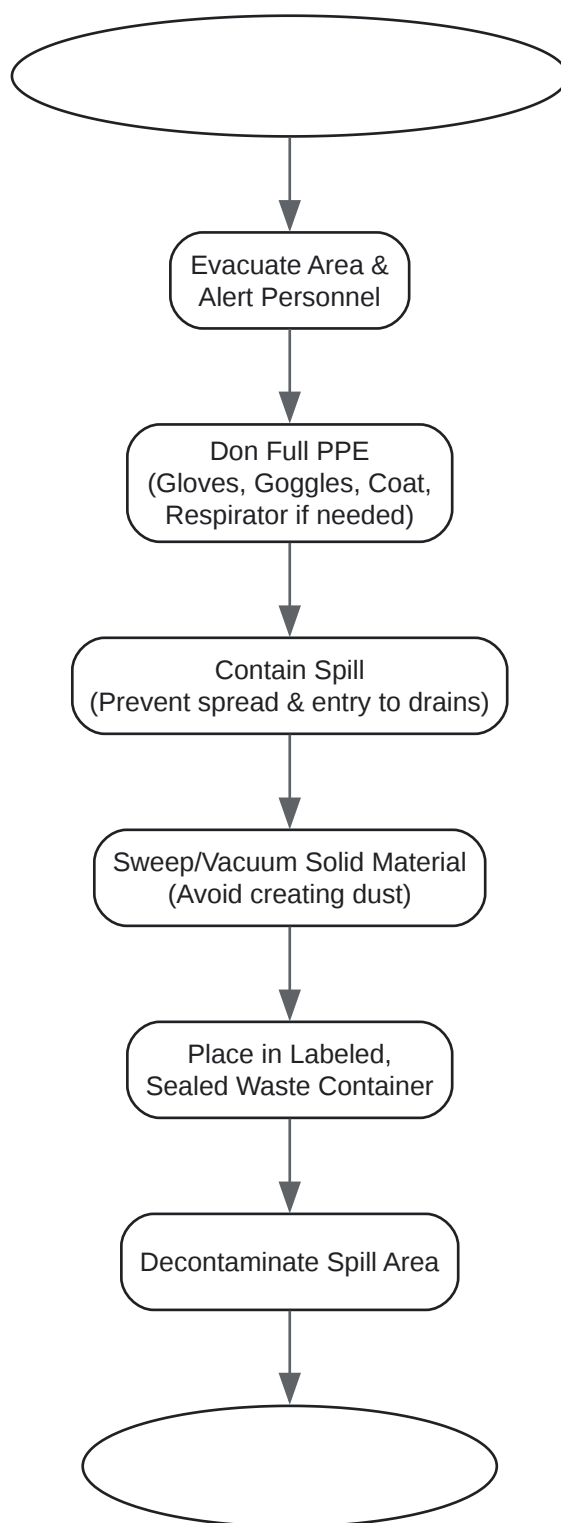
First-Aid Measures

Exposure Route	Protocol	Causality & Rationale
Inhalation	1. Move the victim to fresh air immediately.[1][3] 2. If breathing is difficult, provide oxygen.[1] 3. If not breathing, give artificial respiration.[1][3] 4. Seek immediate medical attention.[1]	The primary goal is to remove the individual from the source of respiratory irritation and provide respiratory support.
Skin Contact	1. Immediately remove all contaminated clothing.[1][3] 2. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][3] 3. If skin irritation occurs or persists, seek medical advice.[3]	Prompt and thorough washing is essential to remove the irritant from the skin surface and prevent further chemical-induced irritation.
Eye Contact	1. Immediately flush eyes with plenty of pure water for at least 15 minutes, holding the eyelids open.[1][3] 2. Remove contact lenses, if present and easy to do so. Continue rinsing.[3] 3. Seek immediate medical attention, preferably from an ophthalmologist.[3]	The sensitive tissues of the eye are highly susceptible to damage. Immediate and prolonged irrigation is critical to dilute and remove the chemical.
Ingestion	1. Rinse mouth with water. Do NOT induce vomiting.[1] 2. Never give anything by mouth to an unconscious person.[1][2] 3. Call a doctor or Poison Control Center immediately.[1]	Inducing vomiting can cause further damage to the esophagus. The priority is to seek professional medical help immediately.

Accidental Release Measures (Spill Cleanup)

- Evacuate & Secure: Evacuate non-essential personnel from the spill area.[1] Ensure adequate ventilation and remove all sources of ignition.[1]

- Protect Personnel: Wear full PPE as described in Section 4, including respiratory protection if necessary.[\[1\]](#)[\[2\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#) Do not let the chemical enter drains.[\[1\]](#)[\[3\]](#)
- Cleanup: Carefully sweep up or vacuum the spilled solid material, avoiding dust generation.
[\[3\]](#) Place the material into a suitable, closed, and labeled container for disposal.[\[1\]](#)[\[3\]](#)
- Decontaminate: Clean the spill area thoroughly once the material has been collected.



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Caption: Step-by-step workflow for responding to a solid spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1]
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen chloride gas may be emitted.[3]
- Protective Actions: Fire-fighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[1][4]

Toxicological and Ecological Information

- Toxicological Data: There is limited publicly available data on the acute or chronic toxicity of this specific compound.[1][2][3] The primary known health effects are irritation to the skin, eyes, and respiratory system upon direct contact.[1][3] The health hazards of this material have not been fully investigated.[4]
- Ecological Data: No specific data on ecotoxicity, persistence, degradability, or bioaccumulative potential is available.[1][3] As a standard precaution, discharge into the environment must be avoided.[1]

This guide is intended to supplement, not replace, formal training and the material's specific Safety Data Sheet. Always prioritize a culture of safety and proactive risk assessment in the laboratory.

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